

Application Notes and Protocols: Preparation of a Direct Red 239 Stock Solution

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Compound of Interest

Compound Name: *Direct red 239*

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Abstract

Direct Red 239 is a diazo dye utilized in various research applications, including histological staining. Proper preparation of a stock solution is the first critical step to ensure reproducible and accurate experimental results. This document provides a detailed protocol for the preparation of a **Direct Red 239** stock solution, along with relevant chemical data and safety precautions.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Direct Red 239** is essential for its proper handling and use. Key properties are summarized in the table below.

Property	Value	References
Synonyms	C.I. Direct Red 239, Direct Scarlet 6BS	[1]
Molecular Formula	<chem>C41H24N6Na4O15S4</chem>	[2]
Molecular Weight	~1060.9 g/mol	[2]
Appearance	Red-brown powder	[3]
Solubility	Soluble in water (yields a yellow-light red solution), N,N-dimethylformamide (DMF), and chloroform. Slightly soluble in ethanol. Insoluble in acetone and butanol.	[3]

Experimental Protocol: Preparation of a 1% (w/v) Direct Red 239 Stock Solution

This protocol details the steps for preparing a 1% (w/v) stock solution of **Direct Red 239**. This concentration is a common starting point for many staining procedures and can be further diluted as required by specific experimental designs. While specific protocols for **Direct Red 239** are not widely published in research literature, protocols for the structurally similar and commonly used dye, Sirius Red (Direct Red 80), often utilize a 0.1% solution for staining.[\[4\]](#)[\[5\]](#) This 1% stock solution provides a convenient concentrate for dilution to such working concentrations.

Materials:

- **Direct Red 239** powder
- Distilled or deionized water
- Volumetric flask (e.g., 100 mL)
- Magnetic stirrer and stir bar

- Weighing paper or boat
- Spatula
- Analytical balance
- Appropriate personal protective equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the required mass of **Direct Red 239**: To prepare 100 mL of a 1% (w/v) solution, 1 gram of **Direct Red 239** is required.
- Weigh the **Direct Red 239** powder: Carefully weigh 1.0 g of **Direct Red 239** powder using an analytical balance.
- Dissolve the powder: Add approximately 70-80 mL of distilled or deionized water to the volumetric flask. Transfer the weighed **Direct Red 239** powder into the flask.
- Mix thoroughly: Place a magnetic stir bar into the flask and place the flask on a magnetic stirrer. Stir the solution until the powder is completely dissolved. Gentle heating may be applied to aid dissolution, but avoid boiling.
- Bring to final volume: Once the powder is fully dissolved, carefully add distilled or deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Final mixing and storage: Cap the flask and invert it several times to ensure the solution is homogeneous. For long-term storage, transfer the solution to a clearly labeled, airtight container and store at room temperature, protected from light.

Visualization of Experimental Workflows

Diagram 1: Workflow for Preparing a **Direct Red 239** Stock Solution

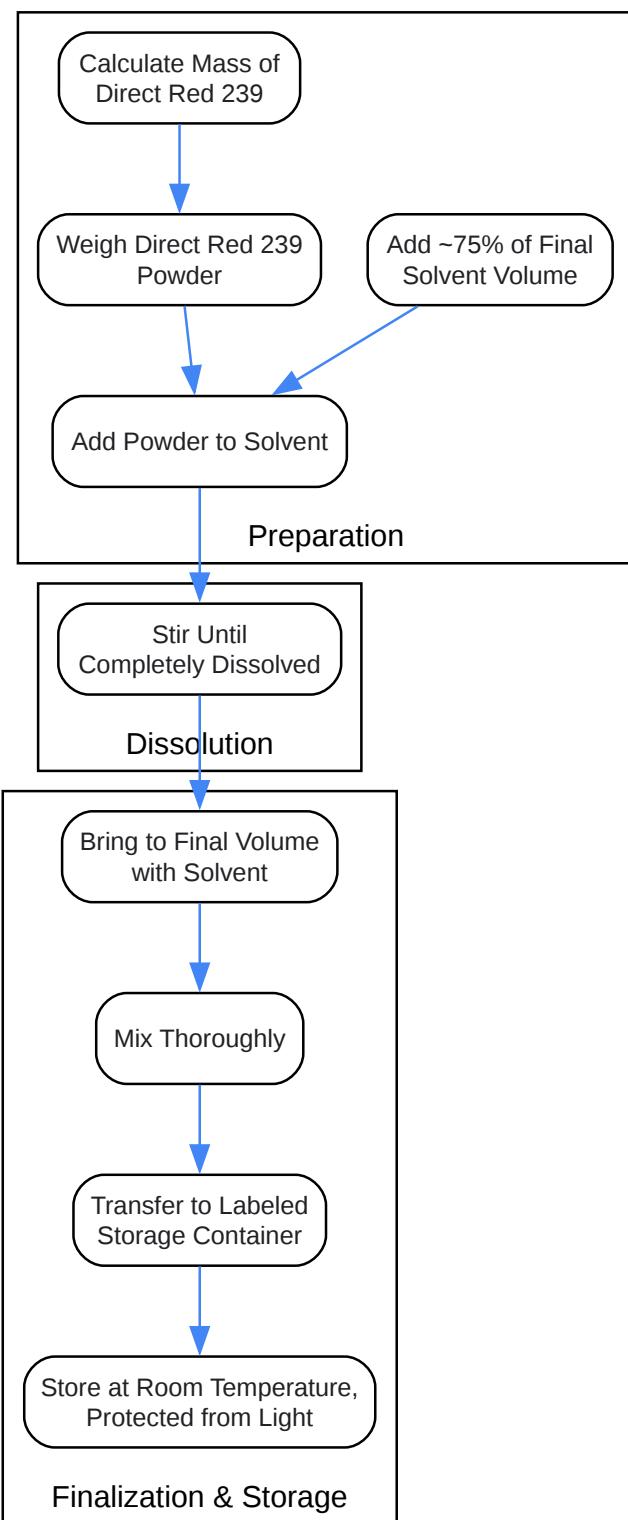


Figure 1: Protocol for 1% Direct Red 239 Stock Solution Preparation

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Caption: Workflow for the preparation of a 1% **Direct Red 239** stock solution.

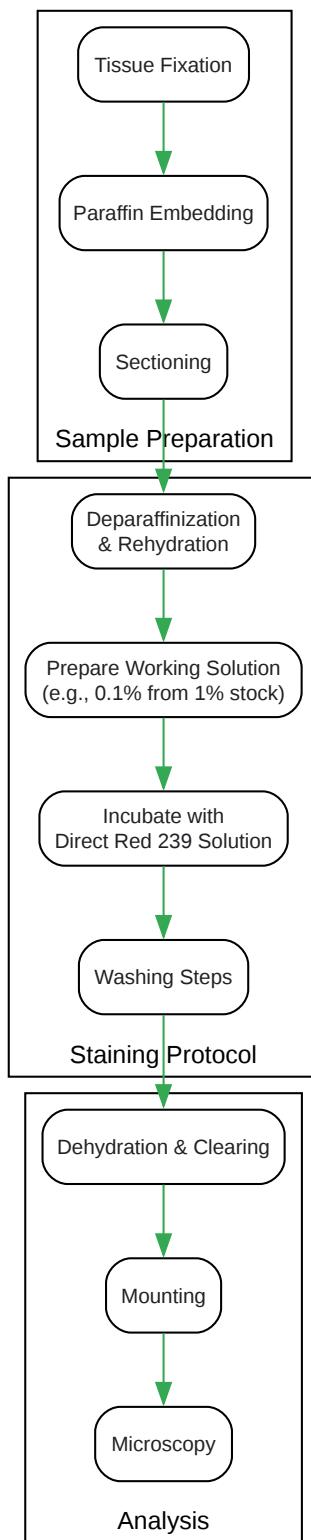
Diagram 2: Hypothetical Experimental Workflow Using **Direct Red 239**

Figure 2: Hypothetical Workflow for Tissue Staining

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Caption: A hypothetical experimental workflow for staining tissue sections with **Direct Red 239**.

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